

Application Notes and Protocols for Electrospinning Tecoflex™ EG-80A Nanofibers

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Compound of Interest

Compound Name: Tecoflex

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This document provides a detailed protocol for the fabrication of **Tecoflex™** EG-80A nanofibers using the electrospinning technique. **Tecoflex™** EG-80A is a medical-grade aliphatic polyether-based thermoplastic polyurethane known for its flexibility, durability, and biocompatibility, making it a suitable candidate for various biomedical applications, including tissue engineering and drug delivery.[1][2][3]

Overview

Electrospinning is a versatile method for producing polymer fibers with diameters ranging from nanometers to a few micrometers.[4] The process involves the application of a high voltage to a polymer solution, which ejects a charged jet towards a grounded collector. As the solvent evaporates, solidified fibers are deposited on the collector, forming a non-woven mat.[5] The morphology and properties of the resulting nanofibers are influenced by various parameters, including solution properties (concentration, viscosity, conductivity) and process parameters (voltage, flow rate, collector distance).[6]

Experimental Data

The following table summarizes the key experimental parameters for electrospinning **Tecoflex™** EG-80A, based on established protocols.

Parameter	Value	Unit	Source
Solution Parameters			
Polymer	Tecoflex™ EG-80A	-	[5]
Polymer Concentration	10	% wt.	[5]
Solvent System	Tetrahydrofuran (THF) : N,N-dimethylformamide (DMF)	1:1 (v/v)	[5]
Process Parameters			
Applied Voltage (Needle)	+15	kV	[5]
Applied Voltage (Collector)	-15	kV	[5]
Flow Rate	Not specified, requires optimization	mL/h	
Tip-to-Collector Distance	15	cm	[5]
Collector Type	Rounded rotating collector	-	[5]

Experimental Protocol

This protocol details the step-by-step procedure for preparing the **Tecoflex™** EG-80A solution and setting up the electrospinning apparatus to fabricate nanofibers.

Materials

- **Tecoflex™** EG-80A (medical-grade aliphatic polyether-based thermoplastic polyurethane)[1]
[2]
- Tetrahydrofuran (THF), analytical grade

- N,N-dimethylformamide (DMF), analytical grade
- Syringe with a metallic needle (e.g., 21-gauge)
- High-voltage power supply
- Syringe pump
- Grounded collector (e.g., rotating drum or flat plate)
- Fume hood

Solution Preparation

- Dissolution of **Tecoflex**TM EG-80A: Prepare a 10% (w/v) solution of **Tecoflex**TM EG-80A by dissolving the polymer in a 1:1 mixture of THF and DMF.[\[5\]](#)
 - Note: The dissolution may be facilitated by gentle stirring or agitation at room temperature. Ensure the polymer is completely dissolved to form a homogeneous solution.

Electrospinning Apparatus Setup

- Syringe and Needle Assembly: Load the prepared **Tecoflex**TM EG-80A solution into a syringe fitted with a metallic needle.
- Syringe Pump: Mount the syringe onto a syringe pump.
- Positioning: Place the syringe pump and collector inside a fume hood. Position the needle tip at a distance of 15 cm from the collector.[\[5\]](#)
- Electrical Connections:
 - Connect the positive electrode of the high-voltage power supply to the metallic needle using an alligator clip.[\[5\]](#)
 - Connect the negative electrode of the high-voltage power supply to the grounded collector.[\[5\]](#)

Electrospinning Process

- **Set Flow Rate:** Set the desired flow rate on the syringe pump. This parameter often requires optimization to achieve stable electrospinning and bead-free fibers.
- **Apply Voltage:** Apply a voltage of +15 kV to the needle and -15 kV to the collector.^[5]
- **Initiate Electrospinning:** Start the syringe pump to eject the polymer solution. A Taylor cone should form at the tip of the needle, from which a polymer jet will be drawn towards the collector.
- **Fiber Deposition:** Allow the electrospinning process to continue until a nanofiber mat of the desired thickness is deposited on the collector.
- **Drying:** After deposition, dry the electrospun nanofibers under vacuum for 24 hours to remove any residual solvent.^[5]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the electrospinning of **Tecoflex™ EG-80A** nanofibers.



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